

Personal protective equipment for handling Methyl 2,4-Dihydroxybenzoate

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Compound of Interest

Compound Name: Methyl 2,4-Dihydroxybenzoate

Cat. No.: B044491

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Essential Safety and Handling Guide: Methyl 2,4-Dihydroxybenzoate

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Methyl 2,4-Dihydroxybenzoate** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Exposure Limits

Methyl 2,4-Dihydroxybenzoate is classified as hazardous. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} There are currently no established occupational exposure limits for this compound.^[1]

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₈ H ₈ O ₄	[3]
Molecular Weight	168.15 g/mol	[2]
Melting Point	118-121 °C	[4]
Hazard Statements	H315, H319, H335	[4]
Signal Word	Warning	[4]
Occupational Exposure Limits	Not Established	[1][5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following PPE is required to minimize exposure.

- Eye and Face Protection:
 - Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[6]
 - In situations with a potential for splashing, chemical splash goggles are required.[7][8]
 - For significant splash risks, use a face shield in combination with goggles.[7][8]
- Skin Protection:
 - Gloves: Chemical-resistant gloves must be worn.[6] While specific permeation data for **Methyl 2,4-Dihydroxybenzoate** is not available, nitrile rubber gloves are recommended for protection against incidental splashes and contact with solids.[2][9][10] Gloves should be inspected for damage before each use and removed using the proper technique to avoid skin contact.[6] Contaminated gloves must be disposed of immediately in accordance with laboratory practices.[6]
 - Protective Clothing: A laboratory coat is mandatory to protect skin and clothing.[2] For tasks with a higher risk of contamination, consider impervious clothing or chemical-

resistant aprons.[6] Ensure shoes are closed-toe.[2][9]

- Respiratory Protection:
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust.[5][6]
 - If engineering controls are insufficient or for nuisance exposures, a dust mask (Type N95, US) or a particle respirator (Type P1, EU EN 143) should be used.[4][6]
 - For higher-level protection where exposure limits may be exceeded, a respirator with an organic vapor/particulate filter cartridge (e.g., OV/AG/P99 US or ABEK-P2 EU) is necessary.[6]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is functioning correctly.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[1]
 - Gather all necessary equipment and label all containers appropriately.[1]
 - Put on all required PPE as detailed above.
- Handling (Weighing and Transfer):
 - Conduct all manipulations that may generate dust, such as weighing or transferring the solid, inside a chemical fume hood.[2]
 - Avoid the formation of dust and aerosols during handling.[5][6]
 - Use non-sparking tools for transfers.[5]
 - Keep containers tightly closed when not in use.[6]

- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
 - Keep the container tightly closed to prevent moisture absorption as the material can be hygroscopic.[\[6\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)

Waste Disposal Plan

- Waste Collection:
 - Collect waste **Methyl 2,4-Dihydroxybenzoate** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, clearly labeled, and closed container for chemical waste.[\[6\]](#)
 - Do not mix with other waste streams unless instructed by your institution's EHS department.
- Disposal Procedure:
 - Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[6\]](#)
 - Disposal may involve a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)
 - Never dispose of this chemical down the drain, as it must be prevented from entering the environment.[\[5\]](#)[\[6\]](#)
 - Always follow all applicable local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow Diagram



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Caption: Safe Handling Workflow for **Methyl 2,4-Dihydroxybenzoate**.

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